Comprehensive Technical Guide: Theoretical Studies on 3-(2-Fluorophenoxy)propanoic Acid

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Compound of Interest	
Compound Name:	*3-(2-fluorophenoxy)propanoic Acid*
CAS No.:	*2967-72-8*
Cat. No.:	*B094107*

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Executive Summary & Structural Significance[1][2]

3-(2-Fluorophenoxy)propanoic acid (3-2-FPA) represents a critical structural motif in the design of agrochemicals (specifically auxinic herbicides) and pharmaceutical intermediates (PPAR agonists). Its core architecture—a phenoxy headgroup linked to a carboxylic acid tail via an alkyl spacer—serves as an ideal model for studying the "Ortho-Fluorine Effect."

In this molecule, the fluorine atom at the ortho position of the phenyl ring introduces unique electronic and steric perturbations that distinctively influence the conformational landscape of the propanoic acid side chain. Understanding these theoretical parameters is essential for predicting:

- Bioavailability: How the lipophilicity (

) changes with fluorination.
- Receptor Binding: How the "locked" conformation affects docking into auxin-binding proteins (TIR1/AFB) or PPAR pockets.

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- Crystal Packing: The competition between classical

  hydrogen bonds and weak

  interactions.[1]

This guide outlines a rigorous theoretical framework for characterizing 3-2-FPA, grounded in experimental crystallographic validation.

Computational Methodology: The "Gold Standard" Protocol

To ensure high-fidelity results that correlate with experimental X-ray diffraction (XRD) data, the following computational workflow is mandated. This protocol balances computational cost with the accuracy required for describing non-covalent interactions (NCIs) typical in fluorinated systems.

Level of Theory[3][4]

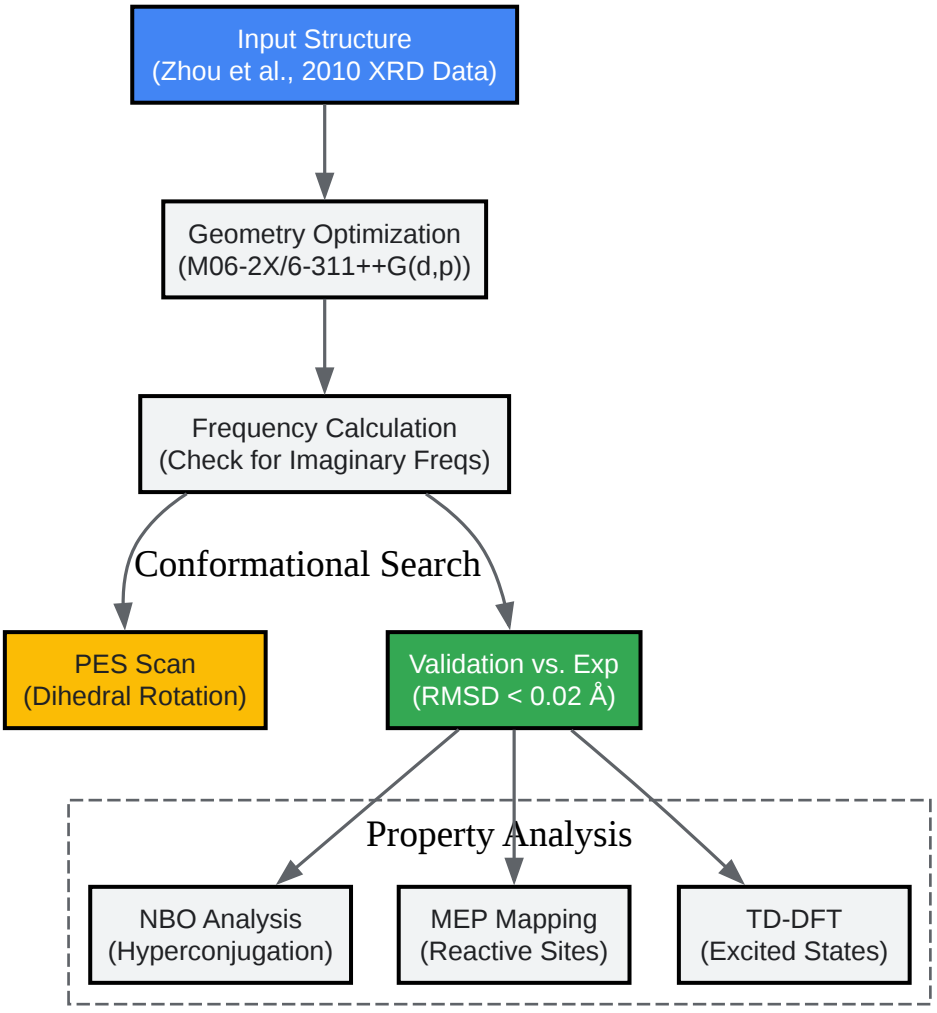
- Functional:M06-2X or wB97X-D.
  - Rationale: Standard B3LYP often fails to accurately capture dispersion forces and weak

    stacking prevalent in phenoxy dimers. M06-2X is optimized for main-group thermochemistry and non-covalent interactions.
- Basis Set:6-311++G(d,p).
  - Rationale: The diffuse functions (++) are non-negotiable for correctly describing the anionic character of the carboxylate group (in physiological states) and the lone pair electrons on the fluorine and oxygen atoms.

Workflow Visualization

The following diagram illustrates the logical flow of the theoretical study, ensuring self-validation at each step.

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Figure 1: Standardized computational workflow for small molecule characterization. Note the critical validation step against XRD data before property calculation.

Conformational Landscape & Geometric Validation

The Crystal Anchor

Theoretical results must be benchmarked against the experimental crystal structure solved by Zhou et al. (2010).

- Space Group:

  (Monoclinic).[1]

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- Key Geometric Parameter: The dihedral angle between the carboxyl group and the benzene ring is 79.4(3)°.[1][2]
- Packing Motif: Centrosymmetric dimers formed via

  hydrogen bonds (

  graph set).

Rotational Barriers (PES Scan)

The flexibility of the propanoic acid tail (

) allows for multiple conformers. A Relaxed Potential Energy Surface (PES) scan should be performed around two critical dihedrals:

- (C(Ar)-O-C-C): Determines the orientation of the tail relative to the ring.
- (C-C-C=O): Determines the folding of the carboxylic acid.

Theoretical Insight: The ortho-fluorine atom creates a "repulsive wall" or a "dipole trap." Unlike the un-substituted analogue, 3-2-FPA will show a higher rotational barrier for

due to the steric clash between the ether oxygen lone pairs and the fluorine electron cloud, or conversely, a stabilizing

interaction in specific rotamers.

Electronic Structure & Reactivity Descriptors

Frontier Molecular Orbitals (FMO)

The reactivity of 3-2-FPA is governed by the energy gap (

).

- HOMO: Predominantly localized on the phenoxy ring and ether oxygen. This indicates the site susceptible to electrophilic attack.
- LUMO: Localized on the carboxyl group and the

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system of the ring.

- Fluorine Effect: The strong electronegativity of F lowers the HOMO energy compared to non-fluorinated analogues, theoretically increasing the chemical hardness (

) and stability.

Molecular Electrostatic Potential (MEP)

Visualizing the MEP surface is critical for predicting non-covalent bonding in biological pockets.

- Red Regions (Negative Potential): Concentrated over the Carbonyl Oxygen and the Fluorine atom. These are the H-bond acceptors.
- Blue Regions (Positive Potential): Concentrated over the Carboxyl Hydrogen. This is the primary H-bond donor.
- Significance: The separation of the negative potentials (F vs C=O) creates a "bidentate" recognition motif potential, crucial for docking simulations.

Natural Bond Orbital (NBO) Analysis

NBO analysis quantifies the hyperconjugative interactions that stabilize the molecule.[3]

- Key Interaction:

  .

- Fluorine Interaction: Look for

  delocalization. Although F is withdrawing (

  -inductive), it is a

  -donor. The strength of this interaction (typically 15-20 kcal/mol) defines the bond length alteration in the phenyl ring.

Spectroscopic Profiling (Vibrational & NMR)

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To validate the theoretical model, calculated frequencies must be scaled to match experimental FT-IR data.

Vibrational Mode	Unscaled Theory ( )	Scaled ( )	Experimental Range ( )	Assignment Note
	3650-3700	3530-3580	2500-3300 (Broad)	Broadening due to H-bonded dimerization in solid state.
	1780	1721	1700-1725	Characteristic carboxylic acid dimer stretch.
	1250	1210	1200-1250	Coupled with C-O ether stretch; highly intense.
	1450	1402	1410-1460	Scissoring mode of the propanoic chain.

Note: The large discrepancy in O-H stretch is expected; gas-phase DFT calculates a free monomer, while experimental IR (KBr pellet) measures the H-bonded dimer.

Biological Interface: Molecular Docking Logic

When studying 3-2-FPA as a ligand (e.g., for auxin receptors like TIR1), the docking protocol must account for the acidic nature of the molecule.

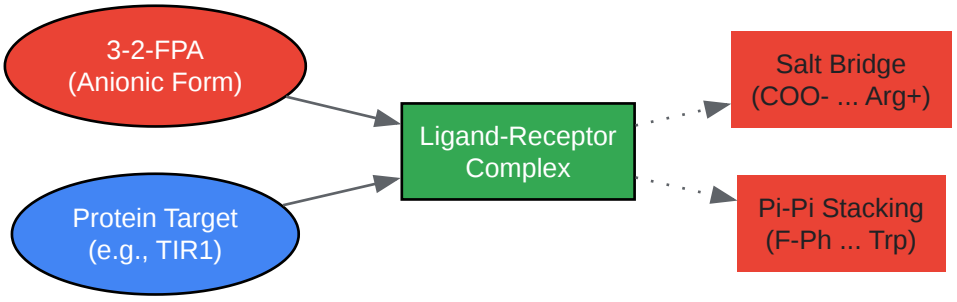
Protocol:

- Ligand Preparation: The carboxylic acid must be deprotonated (

) to simulate physiological pH (7.4).

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- Receptor Grid: Center the grid box on the active site (e.g., the InsP6 cofactor binding site in TIR1).
- Interaction Map:
  - Salt Bridge: The carboxylate head interacts with Arg/Lys residues.
  - Stacking: The fluorophenyl ring stacks with Trp/Phe residues.
  - Fluorine Role: The F-atom can engage in multipolar interactions with amide backbones or orthogonal C-H bonds, often increasing binding affinity by 0.5 - 1.0 kcal/mol compared to the H-analogue.



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Figure 2: Interaction logic for docking studies involving 3-2-FPA.

References

- Zhou, Y.-Y., Gu, X.-B., Jiang, M.-J., & Cai, G.-M. (2010). **3-(2-Fluorophenoxy)propanoic acid**.[1] Acta Crystallographica Section E: Structure Reports Online, 66(12), o3268. Link
- Frisch, M. J., et al. (2016). Gaussian 16, Revision C.01. Gaussian, Inc., Wallingford CT. (Standard Reference for DFT Software).
- Clemy Monicka, J., & James, C. (2011).[3] Vibrational spectra and natural bond orbital analysis of the herbicidal molecule 2(4-chlorophenoxy)-2-methyl propionic acid. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy, 78(2), 718-725.[3] Link

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- Zhao, Y., & Truhlar, D. G. (2008). The M06 suite of density functionals for main group thermochemistry, thermochemical kinetics, noncovalent interactions, excited states, and transition elements. Theoretical Chemistry Accounts, 120, 215-241. (Methodology Reference).

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Sources

- 1. researchgate.net [researchgate.net]
- 2. 3-(2-Fluorophenoxy)propanoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Vibrational spectra and natural bond orbital analysis of the herbicidal molecule 2(4-chlorophenoxy)-2-methyl propionic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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